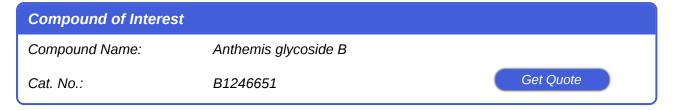


An In-depth Technical Guide to the Chemical Structure of Anthemis Glycoside B

Author: BenchChem Technical Support Team. Date: November 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and analysis of **Anthemis glycoside B**, a cyanogenic glycoside found in plants of the Anthemis genus.

Chemical Structure and Properties

Anthemis glycoside B is a cyanogenic glycoside, a class of natural products that release hydrogen cyanide upon enzymatic hydrolysis.[1] It has been identified in plant species such as Anthemis retusa (formerly Anthemis cairica) and Cota altissima (formerly Anthemis altissima). [1]

The chemical structure of **Anthemis glycoside B** is characterized by a diglycoside linked to an aglycone derived from phenylalanine.[2] The sugar moiety consists of two glucose units, and the aglycone is an α -hydroxynitrile. The complete chemical structure is presented in Figure 1.

Figure 1: Chemical Structure of Anthemis Glycoside B

Caption: Chemical structure of **Anthemis glycoside B**.

At present, specific quantitative physicochemical data for **Anthemis glycoside B**, such as its molecular weight, melting point, and detailed spectroscopic data (NMR, IR, MS), are not readily available in the public domain.



Experimental Protocols

Detailed experimental protocols for the isolation and purification specifically of **Anthemis glycoside B** are not extensively documented. However, general methods for the extraction and analysis of cyanogenic glycosides from plant materials can be adapted.

General Isolation and Purification of Cyanogenic Glycosides

A general workflow for the isolation of cyanogenic glycosides from plant material is outlined below. This process typically involves extraction, purification, and characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. [ebi.ac.uk]
- 2. Chemical Diversity of Plant Cyanogenic Glycosides: An Overview of Reported Natural Products PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure of Anthemis Glycoside B]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1246651#what-is-the-chemical-structure-of-anthemis-glycoside-b]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com